

A Technical Guide to the Chemical Properties of Ceresin Wax

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Compound of Interest

Compound Name: *Cerasine*

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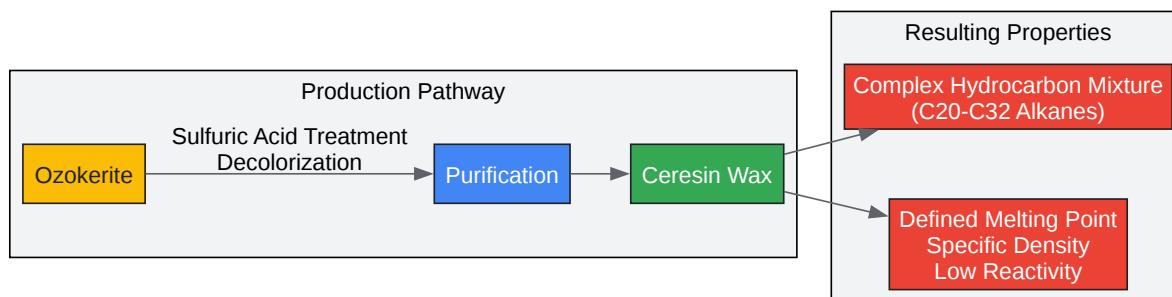
Introduction

Ceresin wax, a complex mixture of purified and decolorized hydrocarbons, is a critical excipient in the pharmaceutical, cosmetic, and chemical industries.^{[1][2][3]} Derived from the mineral wax ozokerite, its unique physicochemical properties make it an invaluable ingredient for modifying viscosity, stabilizing emulsions, and providing structure to a wide range of formulations.^{[1][2][4][5]} This technical guide provides an in-depth analysis of the chemical properties of Ceresin wax, complete with quantitative data, detailed experimental protocols, and a visualization of its compositional relationships.

Composition and Production

Ceresin is primarily composed of a complex mixture of long-chain, saturated hydrocarbons, including both straight-chain (normal) and branched-chain alkanes.^{[2][4][6][7]} The carbon chain length typically ranges from C20 to C32.^{[2][4][7]} It is obtained through the purification of ozokerite, a naturally occurring mineral wax.^{[1][2][4][5]} The purification process for ozokerite commonly involves treatment with sulfuric acid to remove impurities, followed by neutralization and decolorization using materials like activated charcoal or silica gel.^{[1][2][4][7][8]}

The following diagram illustrates the logical workflow from the raw material to the final product and its key characteristics.

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Caption: Production and property relationship of Ceresin wax.

Quantitative Chemical Properties

The chemical and physical properties of Ceresin wax can vary depending on the degree of purification and the source of the original ozokerite. The following table summarizes key quantitative data for various grades of Ceresin wax.

Property	Value	Units
Melting Point	54 - 102	°C
Density	0.88 - 0.92	g/cm ³
Viscosity	5 - 15	cP at 100°C
Acid Value	0 - 1	mg KOH/g
Saponification Value	0 - 1	mg KOH/g
Iodine Number	7 - 10	g I ₂ /100g
Flash Point	~113	°C
Refractive Index	1.4416 - 1.4465	

Note: The wide range in melting point is indicative of the different grades of Ceresin wax available, which may be blended with paraffin or other waxes.[\[9\]](#)

Solubility Profile

Ceresin wax is characterized by its insolubility in water and polar solvents, a direct consequence of its nonpolar hydrocarbon composition.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[10\]](#) It exhibits good solubility in a range of nonpolar organic solvents, particularly when heated.

Soluble in:

- Benzene[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[10\]](#)
- Chloroform[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[10\]](#)
- Naphtha[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[10\]](#)
- Hot Oils[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[10\]](#)
- Petroleum Ether[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[10\]](#)
- Turpentine[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Carbon Disulfide[\[1\]](#)[\[2\]](#)[\[6\]](#)

Insoluble in:

- Water[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[10\]](#)

Detailed Experimental Protocols

The determination of the chemical properties of Ceresin wax is governed by standardized analytical methods. The following section outlines the methodologies for key experiments.

Melting Range Determination (Adapted from USP <741>)

The melting range of Ceresin wax is a critical parameter for its application in formulations. The United States Pharmacopeia (USP) General Chapter <741> provides a standardized method for this determination.

Apparatus:

- Melting point apparatus with a temperature-controlled bath and a calibrated thermometer.
- Capillary tubes (0.8-1.2 mm internal diameter).

Procedure:

- A small, representative sample of the Ceresin wax is introduced into a capillary tube, which is then sealed at one end.
- The capillary tube is placed in the melting point apparatus.
- The temperature is raised at a controlled rate, typically 1°C per minute, as the expected melting point is approached.
- The melting range is recorded from the temperature at which the first drop of liquid is observed to the temperature at which the wax is completely molten.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Viscosity Measurement (Adapted from ASTM D3236)

The viscosity of molten Ceresin wax is a key indicator of its performance in applications requiring specific flow characteristics. ASTM D3236 is a standard test method for determining the apparent viscosity of hot melt adhesives and coating materials, which is applicable to Ceresin wax.

Apparatus:

- Rotational viscometer with a thermostatically controlled heating chamber.
- Spindle appropriate for the expected viscosity range.

Procedure:

- The Ceresin wax is melted and equilibrated to the specified test temperature in the viscometer's sample chamber.
- The appropriate spindle is immersed in the molten wax.

- The spindle is rotated at a constant speed, and the torque required to overcome the viscous drag of the fluid is measured.
- This torque measurement is then converted to a viscosity value in centipoise (cP) or Pascal-seconds (Pa·s).[\[3\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Acid Value Determination

The acid value is a measure of the free fatty acids present in a substance and is an important quality control parameter for waxes. It is defined as the milligrams of potassium hydroxide (KOH) required to neutralize the free acids in one gram of the sample.

Procedure:

- A known weight of the Ceresin wax is dissolved in a suitable hot, neutralized solvent mixture (e.g., ethanol-xylene).
- A phenolphthalein indicator is added to the solution.
- The solution is titrated with a standardized solution of alcoholic potassium hydroxide (KOH) until a persistent pink endpoint is reached.
- The acid value is calculated based on the volume of KOH titrant consumed.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Saponification Value Determination

The saponification value is a measure of the total amount of free and esterified acids in a substance. For a pure hydrocarbon wax like Ceresin, this value is expected to be very low. It is defined as the milligrams of KOH required to saponify one gram of the sample.

Procedure:

- A known weight of the Ceresin wax is refluxed with a known excess of a standardized alcoholic KOH solution for a specified period.
- The unreacted KOH is then back-titrated with a standardized solution of hydrochloric acid (HCl) using a phenolphthalein indicator.

- A blank determination is performed concurrently without the wax sample.
- The saponification value is calculated from the difference in the titrant volumes between the blank and the sample.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

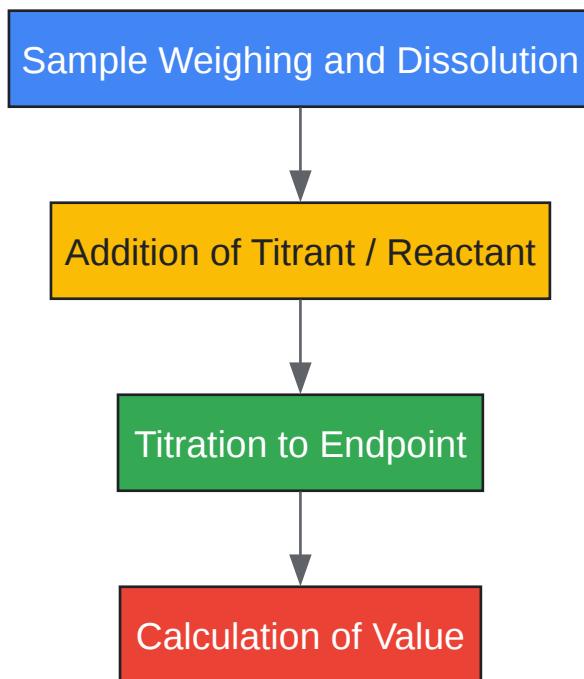
Iodine Number Determination

The iodine number is a measure of the degree of unsaturation in a substance and is defined as the grams of iodine absorbed by 100 grams of the sample. For a saturated hydrocarbon wax like Ceresin, this value should be low, indicating a minimal presence of double or triple bonds.

Procedure (Hanus Method):

- A known weight of the Ceresin wax is dissolved in a non-polar solvent like chloroform.
- A known excess of iodobromide solution (Hanus solution) is added, and the mixture is allowed to react in the dark for a specified time.
- After the reaction is complete, potassium iodide solution is added to convert the unreacted iodobromide to iodine.
- The liberated iodine is then titrated with a standardized solution of sodium thiosulfate until the endpoint is reached, typically detected by the disappearance of the blue color of a starch indicator.
- A blank determination is performed simultaneously.
- The iodine number is calculated from the difference in the titrant volumes.[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)

The following diagram outlines the general workflow for these titrimetric analyses.



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Caption: General workflow for titrimetric analysis of wax.

Conclusion

Ceresin wax is a highly refined and versatile material with a well-defined set of chemical properties. Its hydrocarbon composition dictates its nonpolar nature and low reactivity, making it a stable and reliable excipient. The quantitative analysis of its properties, guided by standardized experimental protocols, is essential for ensuring its quality and performance in various scientific and industrial applications, particularly in the development of pharmaceutical and cosmetic products. The data and methodologies presented in this guide provide a comprehensive resource for researchers and professionals working with this important material.

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